

Myristoleyl carnitine-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: *Myristoleyl carnitine-d3*

Cat. No.: *B15617598*

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In-Depth Technical Guide: Myristoleyl Carnitine-d3

This technical guide provides essential information regarding **Myristoleyl carnitine-d3**, a deuterated form of myristoleyl carnitine. It is intended for researchers, scientists, and professionals in drug development and lipidomics who require precise data for experimental design and analysis.

Core Compound Data

Myristoleyl carnitine-d3 is the deuterated analogue of myristoleyl carnitine. The "-oleyl" suffix indicates a monounsaturated fatty acyl chain, distinguishing it from its saturated counterpart, myristoyl carnitine. Deuterated standards are critical for accurate quantification in mass spectrometry-based assays, serving as internal standards to correct for sample preparation variability and matrix effects.

For clarity, the table below includes data for both **Myristoleyl carnitine-d3** and the closely related, often-referenced Myristoyl-L-carnitine-d3.

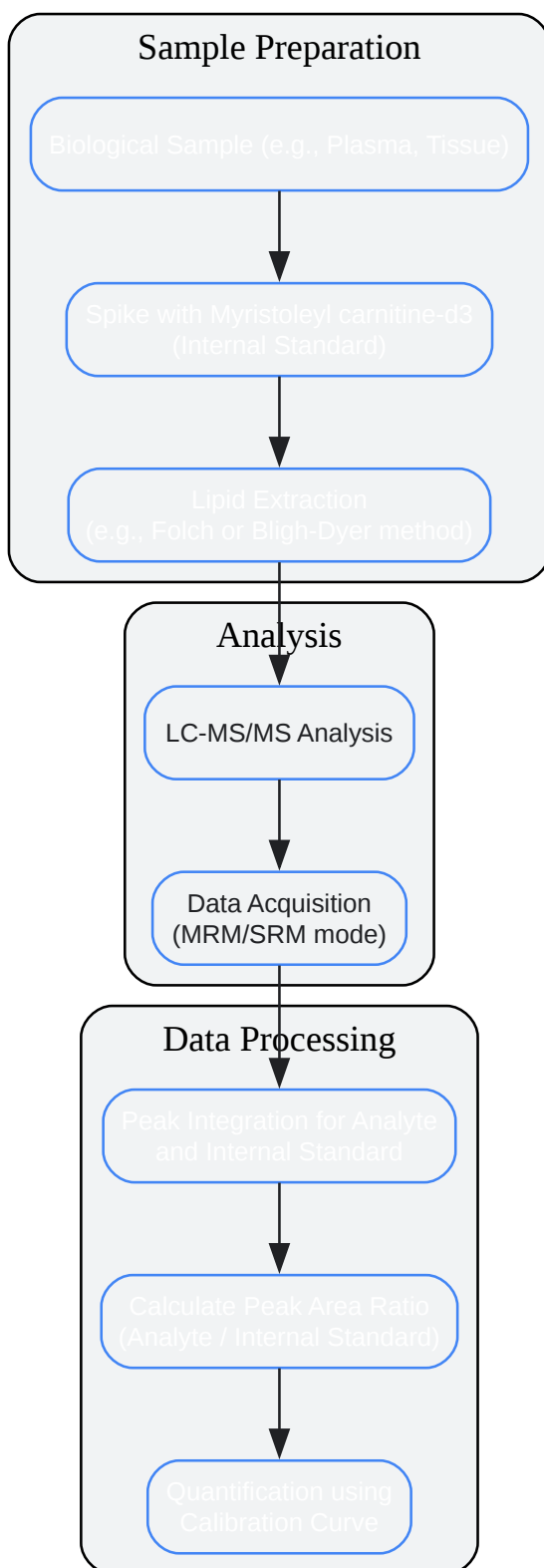
Compound Name	CAS Number	Molecular Formula	Molecular Weight
Myristoleylcarnitine-d3	1803252-79-0[1]	C21H36D3NO4[1]	372.56[1][2]
Myristoyl-L-carnitine-d3 Hydrochloride	1334532-25-0[3][4][5] [6]	C21H39D3ClNO4[3] [7]	411.03[4][5][7]

Experimental Applications and Protocols

Myristoleyl carnitine-d3 is primarily intended for use as an internal standard in quantitative mass spectrometry (MS) analysis, such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS), for the detection and quantification of endogenous myristoleyl carnitine.

While specific, detailed experimental protocols for novel applications of **Myristoleyl carnitine-d3** are not widely published, a general workflow for its use as an internal standard in a lipidomics experiment is outlined below.

General Experimental Workflow for Quantification of Acylcarnitines using a Deuterated Standard

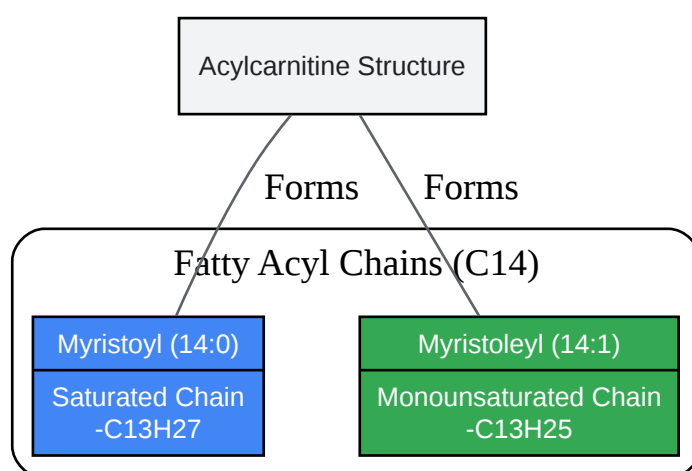


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Caption: General workflow for using **Myristoleyl carnitine-d3** as an internal standard in LC-MS/MS-based lipidomics.

Structural Relationship: Myristoleyl vs. Myristoyl Carnitine

The key difference between "myristoleyl" and "myristoyl" carnitine lies in the saturation of the fatty acyl chain. Myristoleyl carnitine contains a double bond (monounsaturated), whereas myristoyl carnitine has a fully saturated acyl chain. This structural difference is important for chromatographic separation and mass spectrometric identification.



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Caption: Structural relationship between Myristoyl and Myristoleyl carnitine based on the fatty acyl chain.

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